

Proper Disposal of SI113: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SI113

Cat. No.: B610833

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For immediate reference, **SI113**, a research-grade chemical compound, must be disposed of as hazardous chemical waste in accordance with all applicable federal, state, and local regulations. Researchers should always consult the manufacturer-provided Safety Data Sheet (SDS) for specific guidance and adhere to their institution's chemical hygiene plan.

This guide provides essential information for the safe handling and disposal of **SI113**, a potent inhibitor of SGK1, PDK1, and mTORC2, intended for use by researchers, scientists, and drug development professionals. The following procedures are based on general best practices for laboratory chemical waste management and are not a substitute for the specific instructions found in the product's SDS.

Immediate Safety and Handling Precautions

Before handling **SI113**, it is crucial to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation. In case of accidental contact, wash the affected area with copious amounts of water and seek medical attention if irritation persists.

Step-by-Step Disposal Procedure

The disposal of **SI113**, as with most research chemicals, requires careful segregation and labeling to ensure safe and compliant waste management.

1. Waste Identification and Segregation:

- Solid Waste: Unused or expired **SI113** powder, as well as any lab materials grossly contaminated with the solid compound (e.g., weighing boats, contaminated filter paper), should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other types of waste unless explicitly permitted by your institution's waste management protocols.
- Liquid Waste: Solutions containing **SI113** (e.g., in DMSO) must be collected in a separate, leak-proof, and appropriately labeled hazardous liquid waste container. Avoid mixing with incompatible solvents.
- Sharps Waste: Any needles, syringes, or other sharp objects contaminated with **SI113** must be disposed of in a designated sharps container for chemical waste.

2. Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The full chemical name, "**SI113**," and its CAS number (1027914-63-4) must be legibly written on the label.
- Indicate the primary hazards associated with the chemical (as per the SDS).
- Include the accumulation start date and the name of the principal investigator or laboratory contact.

3. Storage of Waste:

- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Secondary containment is recommended to prevent spills.

4. Waste Pickup and Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Do not dispose of **SI113** down the drain or in regular trash. Improper disposal can lead to environmental contamination and regulatory penalties.

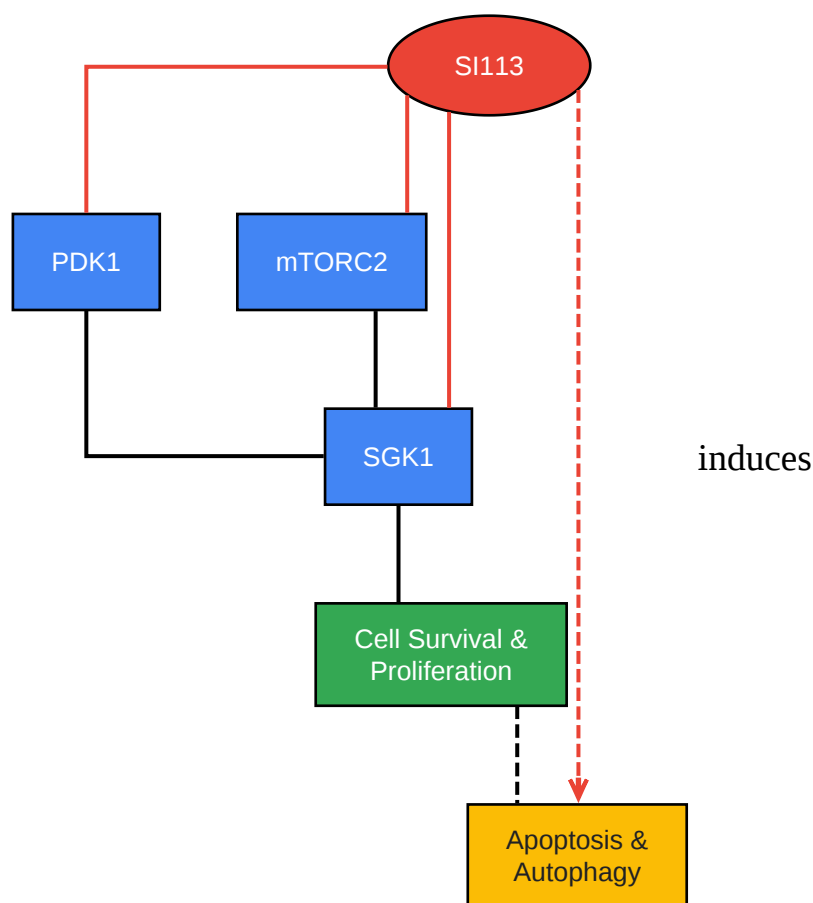
Summary of SI113 Properties

For quick reference, the key chemical and physical properties of **SI113** are summarized in the table below.

Property	Value
Chemical Formula	C ₁₉ H ₁₄ N ₄ O ₃ S
Molecular Weight	378.41 g/mol
Physical Form	Solid powder
Storage	Store at -20°C for long-term stability

SI113 Signaling Pathway Inhibition

SI113 is recognized for its role as a dual inhibitor of key kinases in cellular signaling pathways. It targets Serum and Glucocorticoid-regulated Kinase 1 (SGK1) and 3-Phosphoinositide-Dependent protein Kinase 1 (PDK1). Additionally, it affects the mTORC2 complex. These kinases are crucial components of pathways that regulate cell growth, proliferation, and survival. By inhibiting these targets, **SI113** can induce apoptosis and autophagy in cancer cells.



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Inhibitory action of **SI113** on the PDK1/mTORC2/SGK1 signaling axis.

Disclaimer: This information is intended for guidance purposes only and is based on publicly available data and general laboratory safety principles. Always prioritize the specific instructions provided in the Safety Data Sheet (SDS) from your chemical supplier and adhere to your local and institutional regulations for waste disposal.

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